

# An In-Depth Technical Guide to 2-Isopropoxypopene

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## Compound of Interest

Compound Name: 2-isopropoxypopene

Cat. No.: B105456

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the structure, properties, and reactivity of **2-isopropoxypopene**, also known as isopropenyl isopropyl ether. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis who require a detailed understanding of this vinyl ether. The guide includes a summary of its key physicochemical and spectroscopic data, a detailed experimental protocol for its synthesis, and an exploration of its characteristic reactivity, particularly its behavior under acidic conditions.

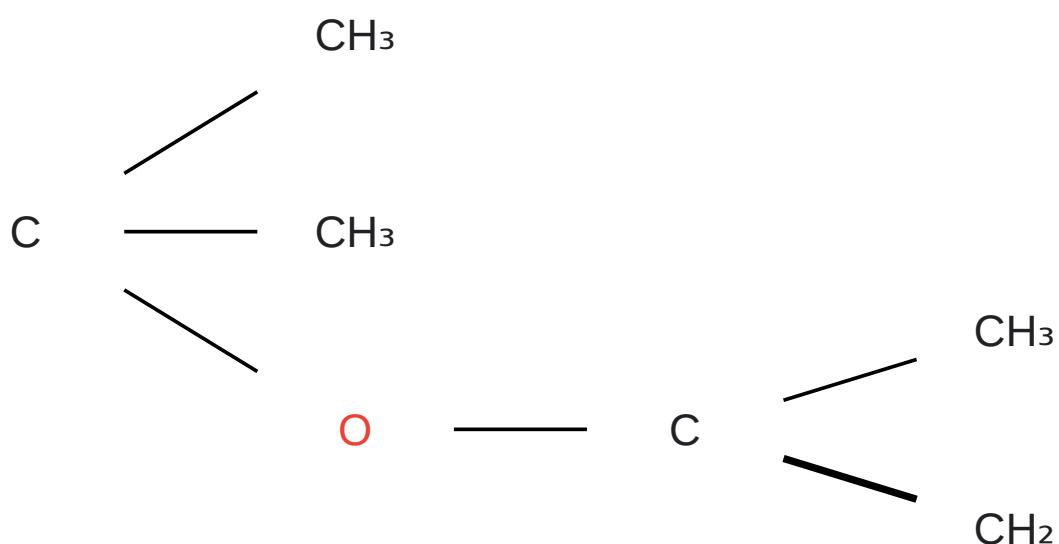
## Chemical Structure and Identification

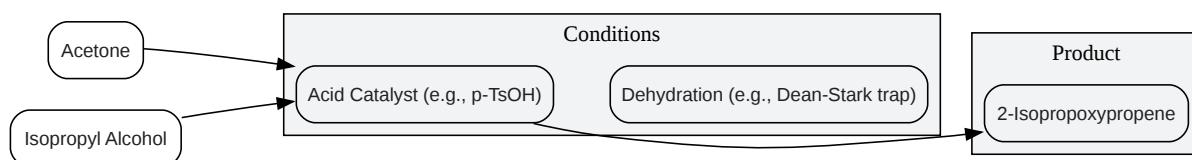
**2-Isopropoxypopene** is a vinyl ether with the systematic IUPAC name 2-(prop-1-en-2-yloxy)propane. Its chemical structure consists of an isopropoxy group attached to a propene backbone at the second carbon, which also bears the double bond.

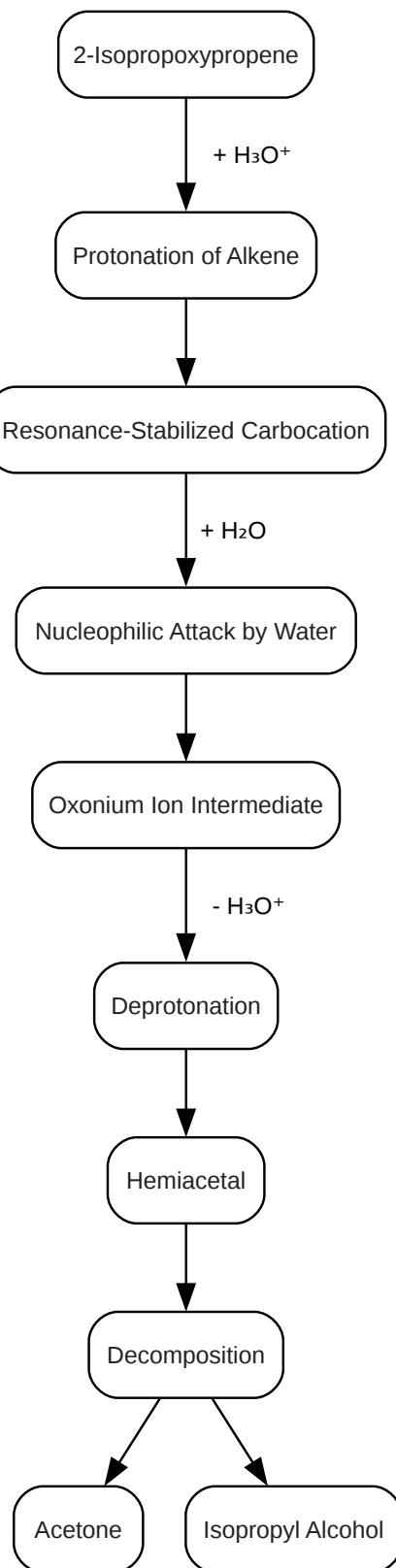
Key Identifiers:

Identifier	Value
IUPAC Name	2-(prop-1-en-2-yloxy)propane
Synonyms	Isopropenyl isopropyl ether, 2-Isopropoxy-1-propene
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O
SMILES	CC(C)OC(=C)C

Structural Diagram:





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